

4-Ethynylquinoline: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: **4-Ethynylquinoline**

Cat. No.: **B1315246**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available data and methodologies for determining the solubility and stability of **4-Ethynylquinoline**. While specific quantitative data for **4-Ethynylquinoline** is limited in publicly available literature, this document aggregates information on closely related quinoline derivatives to provide valuable insights. Furthermore, it details robust experimental protocols to enable researchers to generate precise data for their specific applications.

Physicochemical Properties of 4-Ethynylquinoline

4-Ethynylquinoline is an organic compound featuring a quinoline core substituted with an ethynyl group at the 4-position. Its physical and chemical characteristics are foundational to understanding its behavior in various systems.

Property	Value	Source
CAS Number	62484-52-0	[1] [2] [3] [4]
Molecular Formula	C ₁₁ H ₇ N	[1] [2] [3] [4]
Molecular Weight	153.18 g/mol	[2] [3] [4]
Appearance	Off-white to light brown or dark brown powder or crystals	[1]
Melting Point	96-97 °C	[3]
Boiling Point (Predicted)	282.4 ± 13.0 °C	[3]
Density (Predicted)	1.13 ± 0.1 g/cm ³	[3]
pKa (Predicted)	3.85 ± 0.13	[3]
Storage Conditions	Sealed in dry, room temperature	[1] [2] [3]

Solubility Profile

Quantitative solubility data for **4-Ethynylquinoline** is not readily available in the literature. However, the solubility of the parent compound, quinoline, and its derivatives can provide an estimation of its likely behavior. Quinoline is reported to be slightly soluble in cold water but dissolves readily in hot water and most organic solvents^[5]. The aromatic nature of the quinoline ring system generally confers good solubility in a range of organic solvents^[6].

Solubility Data of Analogous Quinoline Derivatives

The following table summarizes the solubility of structurally similar quinoline compounds, which can serve as a reference for estimating the solubility of **4-Ethynylquinoline**.

Compound	Solvent	Temperature (°C)	Solubility	Reference
4-Chloro-7-(trifluoromethyl)quinoline	Chloroform	Not Specified	25 mg/mL	[6]
4,7-Dichloroquinoline	Chloroform	Not Specified	50 mg/mL	[6]
4,7-Dichloroquinoline	Ethanol	26.65	0.0113 (mole fraction)	[6]
4,7-Dichloroquinoline	Ethanol	30.05	0.0145 (mole fraction)	[6]
4,7-Dichloroquinoline	Ethanol	34.95	0.0224 (mole fraction)	[6]
4,7-Dichloroquinoline	Ethanol	40.15	0.0364 (mole fraction)	[6]
4,7-Dichloroquinoline	Ethanol	44.95	0.0564 (mole fraction)	[6]
4,7-Dichloroquinoline	Ethanol	50.05	0.0886 (mole fraction)	[6]
4,7-Dichloroquinoline	Ethanol	55.15	0.1353 (mole fraction)	[6]
4,7-Dichloroquinoline	Ethanol	60.25	0.2083 (mole fraction)	[6]
Unsubstituted Quinoline	Water	Ambient	~60,000 µg/mL (slightly soluble)	[7]

Experimental Protocol for Solubility Determination

A reliable method for determining the solubility of a compound is through the shake-flask method followed by quantification using High-Performance Liquid Chromatography (HPLC)[6][8].

Materials:

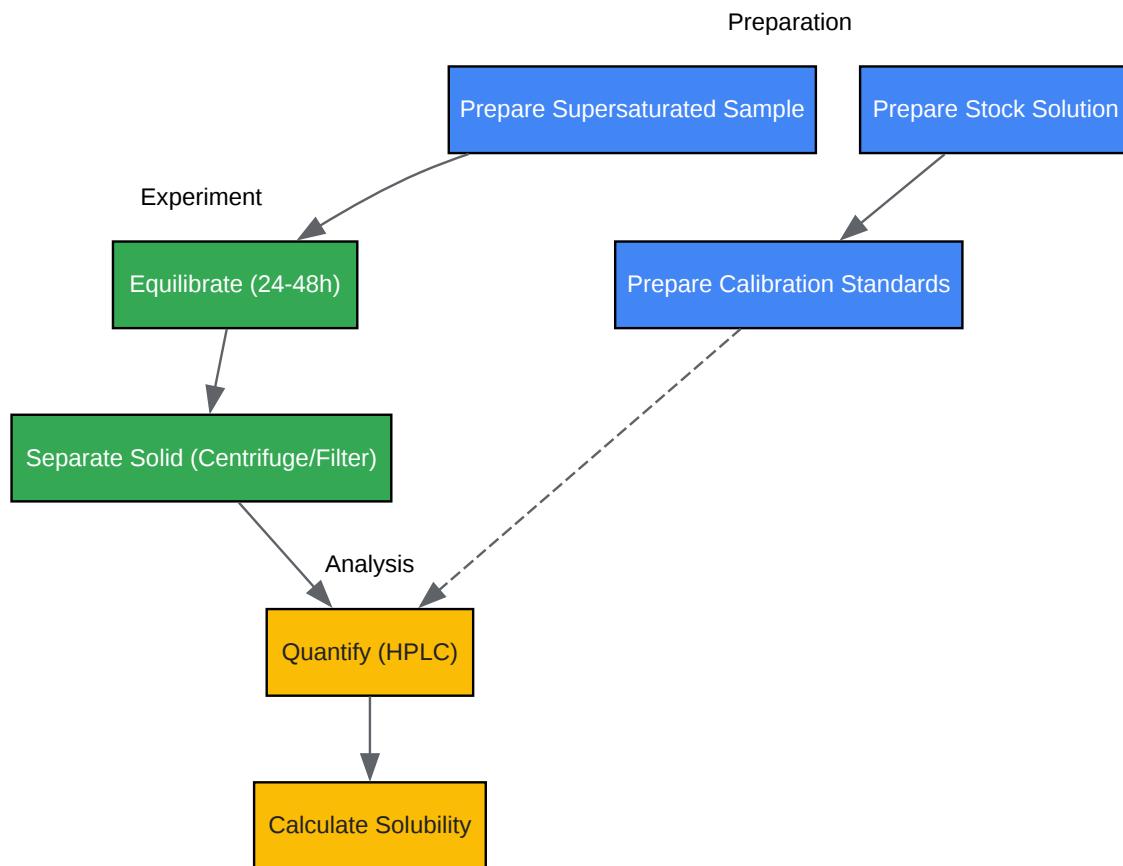
- **4-Ethynylquinoline**
- Selected solvents (e.g., water, ethanol, DMSO, etc.)
- Volumetric flasks and pipettes
- Scintillation vials or other suitable sealed containers
- Thermostatic shaker
- Centrifuge
- Syringe filters (e.g., 0.45 µm)
- HPLC system with UV detector
- Analytical balance

Procedure:

- Preparation of Calibration Curve:
 - Accurately weigh a known amount of **4-Ethynylquinoline** and dissolve it in a known volume of the chosen solvent to create a stock solution.
 - Prepare a series of calibration standards by performing serial dilutions of the stock solution[6].
- Sample Preparation for Solubility Measurement:
 - Add an excess amount of solid **4-Ethynylquinoline** to a vial containing a known volume of the solvent to create a supersaturated solution[6].
- Equilibration:
 - Seal the vials to prevent solvent evaporation.

- Place the vials in a thermostatic shaker at a constant temperature (e.g., 25 °C or 37 °C).
- Agitate the samples for a sufficient duration (typically 24-48 hours) to allow the solution to reach equilibrium[6][7].
- Separation of Undissolved Solid:
 - After equilibration, centrifuge the samples at high speed to pellet the undissolved solid[6].
 - Carefully collect an aliquot of the supernatant.
 - Filter the supernatant through a syringe filter to remove any remaining solid particles[6].
- Quantification:
 - Dilute the filtered supernatant with the same solvent to a concentration that falls within the linear range of the calibration curve[6].
 - Analyze the diluted samples and the calibration standards using a validated HPLC method[6].
- Calculation of Solubility:
 - Construct a calibration curve by plotting the HPLC peak area against the concentration of the standards.
 - Determine the concentration of the dissolved **4-Ethynylquinoline** in the diluted samples from the calibration curve.
 - Calculate the solubility by multiplying the determined concentration by the dilution factor. Solubility is typically expressed in mg/mL or mol/L[6].

Workflow for Solubility Determination



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A generalized workflow for the experimental determination of compound solubility.

Stability Profile

The stability of **4-Ethynylquinoline** is a critical parameter, especially for its application in drug development and materials science. Stability studies typically involve subjecting the compound to various stress conditions to understand its degradation pathways.

Factors Influencing Stability of Quinoline Derivatives

The stability of quinoline derivatives can be influenced by several factors, including:

- pH: The basicity of the quinoline nitrogen (predicted pKa of 3.85 for **4-ethynylquinoline**) suggests that its stability may be pH-dependent[3][9].
- Temperature: Thermal degradation can occur at elevated temperatures[10][11].
- Light: Aromatic heterocyclic compounds can be susceptible to photodegradation[12][13][14][15].
- Oxidizing Agents: The presence of oxidizing agents may lead to degradation.

Experimental Protocol for Stability-Indicating HPLC Method

A stability-indicating HPLC method is essential for separating the parent compound from its degradation products, thus allowing for accurate quantification of stability.

Materials:

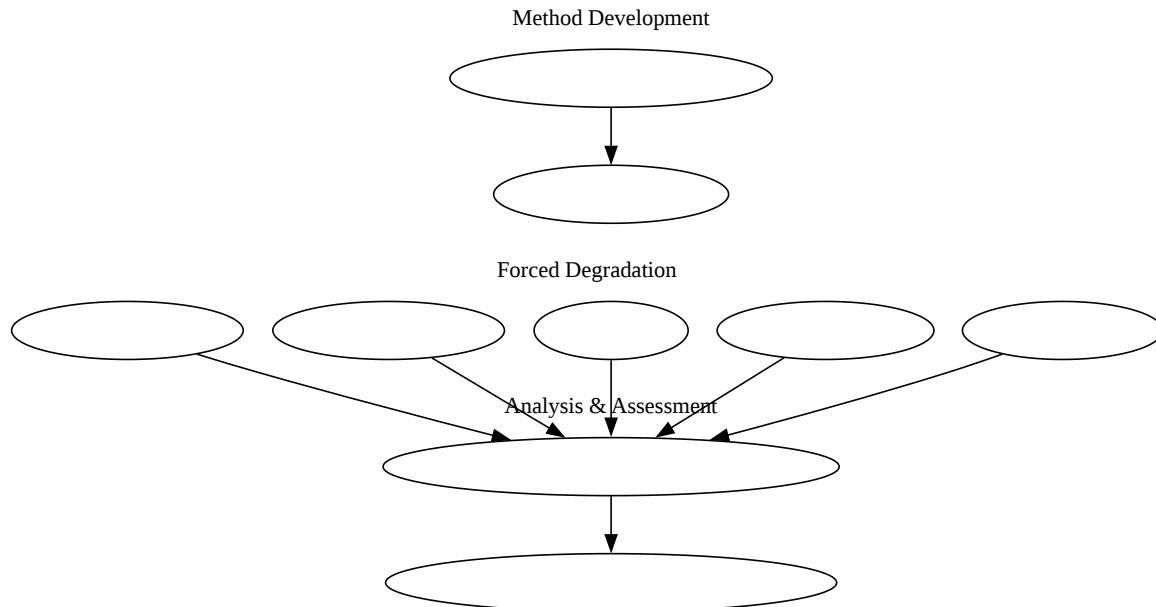
- **4-Ethynylquinoline**

- Acids (e.g., HCl), bases (e.g., NaOH), and oxidizing agents (e.g., H₂O₂)
- High-purity water and organic solvents (e.g., acetonitrile, methanol)
- Buffers of various pH values
- HPLC system with a photodiode array (PDA) or UV detector
- Photostability chamber
- Temperature-controlled oven

Procedure:

- Method Development:
 - Develop a reverse-phase HPLC method capable of resolving **4-Ethynylquinoline** from potential degradants. A C18 column is a common starting point[16].

- Optimize mobile phase composition (e.g., a gradient of acetonitrile and water/buffer), flow rate, and detection wavelength[16][17].
- Forced Degradation Studies:
 - Acid and Base Hydrolysis: Dissolve **4-Ethynylquinoline** in acidic and basic solutions and heat for a defined period. Neutralize the samples before HPLC analysis.
 - Oxidative Degradation: Treat a solution of **4-Ethynylquinoline** with an oxidizing agent (e.g., 3% H₂O₂) at room temperature or with gentle heating.
 - Thermal Degradation: Expose the solid compound and a solution of the compound to elevated temperatures (e.g., 60-80°C) for a set duration.
 - Photostability: Expose the solid compound and a solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter, as per ICH Q1B guidelines[12][13][15]. A dark control sample should be stored under the same conditions to separate light-induced degradation from thermal effects.
- Sample Analysis:
 - Analyze the stressed samples using the developed HPLC method.
 - The use of a PDA detector can help in assessing peak purity and identifying degradation products by comparing their UV spectra to that of the parent compound.
- Method Validation:
 - Validate the stability-indicating method for parameters such as specificity, linearity, accuracy, precision, and robustness according to ICH guidelines[16][17].



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Factors influencing the solubility and stability of **4-Ethynylquinoline**.

Conclusion

This technical guide has summarized the currently available information regarding the solubility and stability of **4-Ethynylquinoline**. While specific quantitative data is sparse, the provided data for analogous compounds and detailed experimental protocols offer a solid foundation for researchers to conduct their own investigations. The inherent properties of the quinoline scaffold suggest that solubility in organic solvents is likely to be favorable, while stability will be dependent on environmental factors such as pH, temperature, and light exposure. The methodologies outlined herein provide a clear path for the precise determination of these

critical parameters, which are indispensable for the advancement of research and development involving **4-Ethynylquinoline**.

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